

Application Notes and Protocols for WWL113 In Vitro Cell-Based Assays

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Compound of Interest

Compound Name: *wwl113*

Cat. No.: *B1684178*

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Introduction

WWL113 is a potent and selective, orally active inhibitor of the serine hydrolases carboxylesterase 3 (Ces3) and carboxylesterase 1f (Ces1f), with IC₅₀ values of 120 nM and 100 nM, respectively.[1] Its mechanism of action involves the covalent modification of the catalytic serine residue within the active site of these enzymes.[2] Ces3 and its human ortholog CES1 are endoplasmic reticulum glycoproteins implicated in adipocyte lipolysis.[1][3] Due to its targeted activity, **WWL113** serves as a valuable chemical probe for investigating the physiological and pathological roles of these enzymes in various cellular processes, including adipogenesis, inflammation, and cancer cell biology.

These application notes provide detailed protocols for utilizing **WWL113** in a range of in vitro cell-based assays to explore its effects on cellular function.

Data Presentation

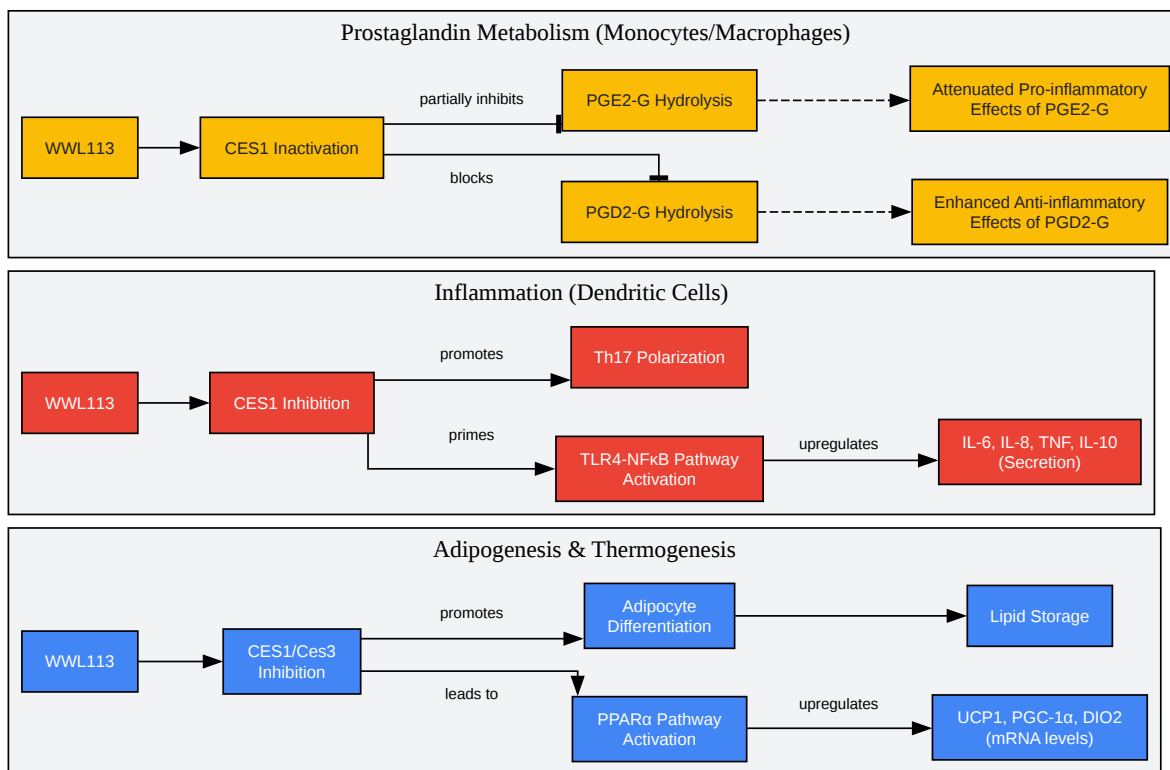
Table 1: Inhibitory Activity of **WWL113**

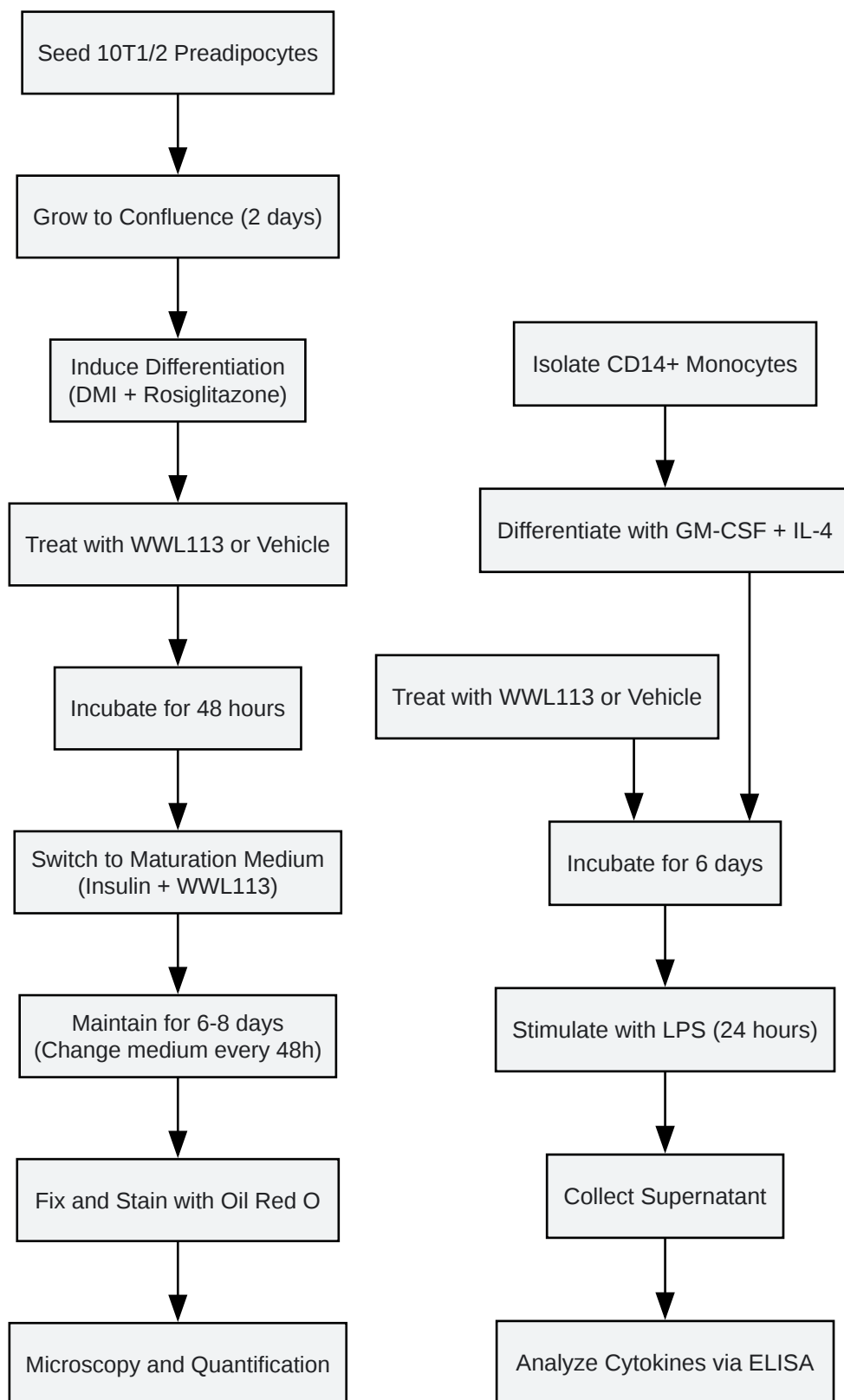
Target Enzyme	IC ₅₀ Value
Carboxylesterase 3 (Ces3)	120 nM
Carboxylesterase 1f (Ces1f)	100 nM

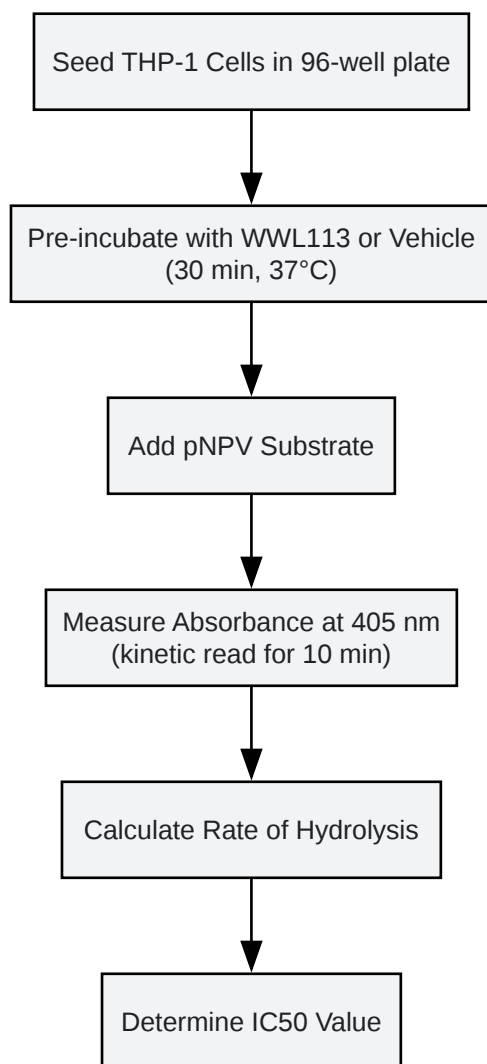
Data sourced from MedchemExpress.[[1](#)]

Signaling Pathways

WWL113 has been shown to modulate several key signaling pathways through its inhibition of CES1/Ces3.







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Application Notes and Protocols for WWL113 In Vitro Cell-Based Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684178#wwl113-in-vitro-cell-based-assay]

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